

# extending field longevity of Trimedlure plugs

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## Compound Focus: Trimedlure

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## Frequently Asked Questions (FAQs)

### How long do Trimedlure plugs remain effective in the field?

The effective field longevity of a **Trimedlure** plug depends primarily on its initial lure loading (the amount of **Trimedlure** it contains) and local environmental conditions [1] [2] [3].

- **2g Plugs:** Generally remain fully effective for up to **6 weeks**. After 8 weeks, a significant reduction in male medfly catch is typically observed [1] [3].
- **3g Plugs:** Can be as attractive as fresh lures for up to 8 weeks in some cases, and are more effective than 2g plugs at longer weathering intervals [1].
- **4g Plugs:** Show extended effectiveness, performing as well as fresh lures for **8 to 12 weeks** in various trials. One study found they were effective until the residual amount dropped below approximately 1.4g and the release rate fell below 2.0 mg per hour [2].

Table 1: Field Longevity of Different **Trimedlure** Plug Loadings

Plug Loading	Established Effective Longevity	Key Research Findings
2g	6 weeks	Effective for 6 weeks or less; catch significantly reduced after 8 weeks [1] [3].

Plug Loading	Established Effective Longevity	Key Research Findings
3g	6-8 weeks	Effective for 6 weeks; 3g plugs more effective than 2g plugs at longer weathering intervals (8+ weeks) [1].
4g	8-12 weeks	Effective for 8-12 weeks in most trials; performance linked to residual lure >1.4g and release rate >2.0 mg/h [2].

## What can I do to extend the service interval of my traps?

To extend service intervals beyond the standard 6 weeks, consider using plugs with higher **Trimedlure** loadings.

- **Use 3g or 4g Plugs:** Research confirms that plugs with a higher initial loading maintain their attractiveness for longer periods. While a 4g plug was not adopted as a standard historically, it has shown promise for extending changeouts to 8-10 weeks, potentially reducing labor and material costs [1] [2] [3].
- **Monitor Performance Thresholds:** Plugs generally remain effective until the residual amount of **Trimedlure** decreases below **1.4g** and the release rate drops below **2.0 mg per hour** [2].

## Why is my trap catching fewer flies even before the recommended changeout date?

A sudden drop in trap catch can be due to several factors.

- **Lure Exhaustion:** High temperatures can dramatically increase the volatilization rate of **Trimedlure**, causing plugs to exhaust faster than expected [1].
- **Lure Incompatibility: Placing Methyl Eugenol (a lure for *Bactrocera dorsalis*) in the same trap as **Trimedlure** can reduce medfly catches.** One study found catches were 3.1 times lower in traps with this combination, though this effect was not observed in all geographic locations [4].
- **Physical Depletion:** Check the physical plug. At 8-12 weeks, the remaining **Trimedlure** content in a 2g plug is often  $\leq 0.4g$ , which is insufficient for effective attraction [1].

Table 2: Troubleshooting Guide for Reduced Trap Catches

Problem	Possible Cause	Solution
Rapid performance drop	High temperature increasing lure volatilization [1]	Use higher-loading plugs (3g/4g) or consider more frequent servicing in hot climates.
Low catch with multi-lure setup	Odor interference from incompatible lures (e.g., Methyl Eugenol) [4]	Use separate, single-lure traps for different fly species.
Consistent under-performance	Plug age exceeding effective longevity	Shorten service intervals or switch to higher-loading plugs.

## Experimental Protocols for Determining Plug Longevity

The following methodology, derived from recent research, can be used to validate plug longevity in your specific field conditions [1] [2].

**Objective:** To evaluate the field longevity and attractiveness of **Trimedlure** plugs over time.

### Materials:

- Jackson traps (delta traps with sticky inserts)
- Test lures: Fresh liquid **Trimedlure** (2mL on a cotton wick, as a control), fresh **Trimedlure** plugs (e.g., 2g, 3g, 4g), and **Trimedlure** plugs aged for predetermined intervals (e.g., 1, 2, 4, 6, 8, 10, 12 weeks).
- Source of male medflies: Either wild populations or releases of sterile, marked males.

### Field Methodology:

- **Site Selection:** Establish the trial in a suitable habitat, such as a citrus orchard or coffee field.
- **Experimental Design:** Deploy traps in a randomized block design. Each block should contain one trap for each treatment (fresh liquid, fresh plug, and each aged plug interval).
- **Ageing & Weathering:** Prior to the trial, place the "aged" plugs in the field for their respective weathering intervals to simulate real-world use.
- **Trap Servicing:** Service traps at regular intervals (e.g., weekly) by counting captured male medflies and rotating trap positions to avoid location bias.
- **Data Collection:** Record the number of male medflies caught in each trap at each service interval.

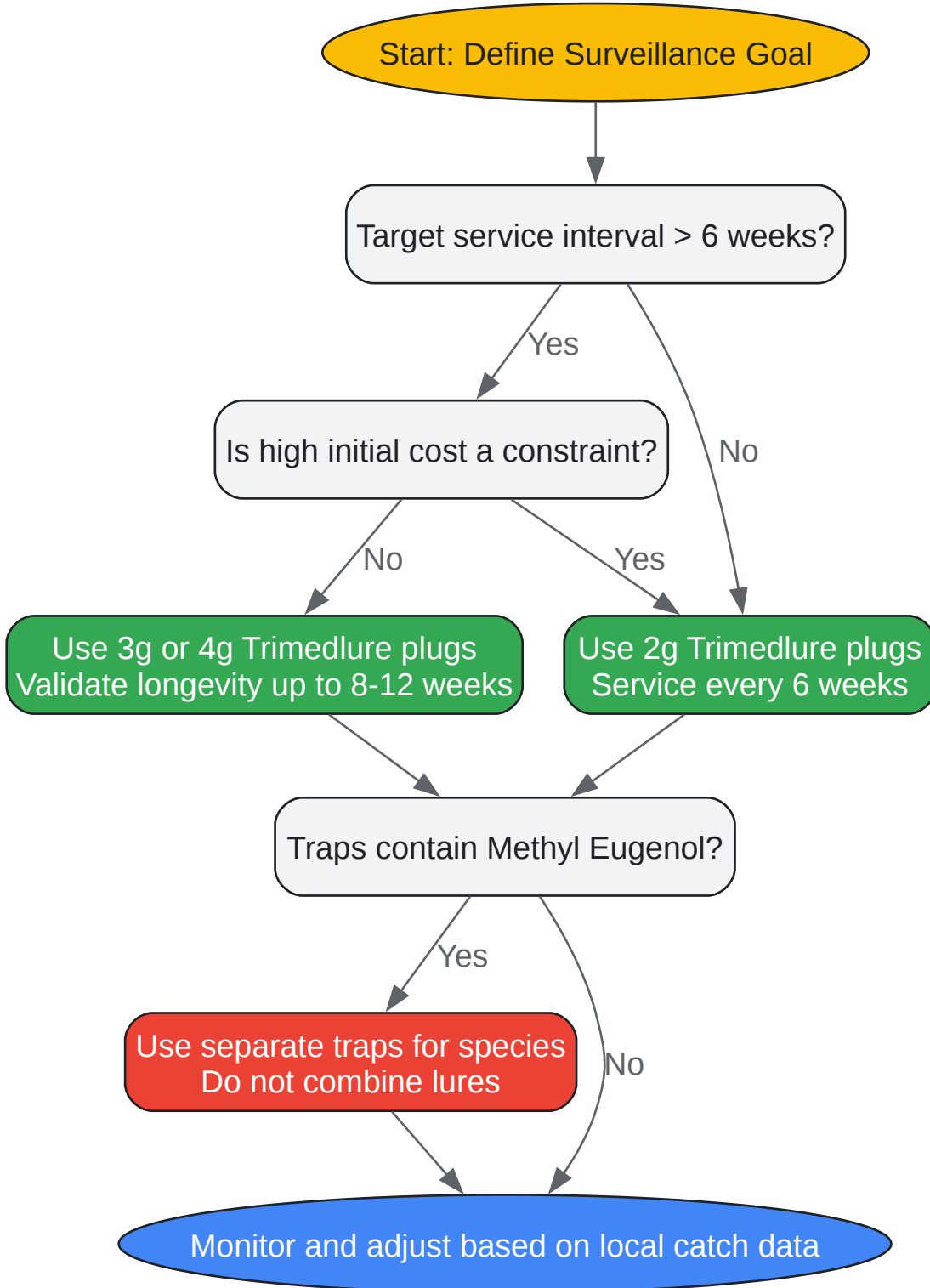
### Data Analysis:

- Compare the mean capture of male medflies in traps with aged plugs against the control (fresh liquid **Trimedlure**).
- Statistical analyses (e.g., ANOVA) are used to determine the point at which catch rates for aged plugs become significantly lower than the fresh control.
- Concurrently, chemically analyze weathered plugs to measure residual **Trimedlure** content and release rates, correlating these chemical data with trap catch data [2].

## Decision Workflow for Plug Selection and Servicing

The following diagram outlines the logical process for selecting and maintaining **Trimedlure** plugs based on your surveillance goals.

## Decision Workflow for Trimedlure Plug Servicing



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## References

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